

Personal protective equipment for handling 2-Cyclopentyloxy-benzaldehyde

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Compound of Interest

Compound Name: 2-Cyclopentyloxy-benzaldehyde

Cat. No.: B136491

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Essential Safety and Handling Guide for 2-Cyclopentyloxy-benzaldehyde

This document provides immediate, essential safety and logistical information for the handling of **2-Cyclopentyloxy-benzaldehyde** (CAS No: 145742-38-7). The following procedures and data are intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper disposal.

Hazard Identification and Safety Data Summary

2-Cyclopentyloxy-benzaldehyde is classified as an irritant and is harmful if swallowed.[1][2]

Adherence to strict safety protocols is mandatory to prevent exposure and ensure a safe working environment.

GHS Hazard Statements: H302, H315, H319, H335.

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Pictogram: GHS07 (Exclamation Mark).

Property	Value
CAS Number	145742-38-7 [2] [3]
Molecular Formula	C ₁₂ H ₁₄ O ₂ [2] [3]
Molecular Weight	190.24 g/mol [2] [3]
Hazard Class	Acute toxicity, Oral (Category 4) [1]
Appearance	Light beige clear liquid [4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for handling this chemical. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[\[1\]](#) The minimum required PPE is outlined below.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety glasses or goggles. A face shield should be worn where there is a risk of splashing.[1]	Protects against eye irritation or serious eye damage from splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected prior to use.[1][5][6]	Prevents skin contact and irritation. Use proper glove removal technique to avoid contamination.[1]
Body Protection	A fully buttoned laboratory coat. A chemical-resistant apron or a complete suit may be required for larger quantities.[1][7]	Protects against accidental spills and skin exposure.
Respiratory Protection	Use in a well-ventilated area. If risk assessment shows air-purifying respirators are necessary, use a full-face respirator with appropriate cartridges (e.g., type ABEK (EN 14387)).[1]	Prevents respiratory tract irritation from vapors or mists.

Operational and Disposal Plans

Adherence to a strict operational plan is essential for safe handling and disposal.

Experimental Protocol: Safe Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Work should be conducted in a well-ventilated area, such as a chemical fume hood.[8][9] Keep the container tightly closed when not in use.[5][10]
- Handling: Avoid contact with skin, eyes, and clothing.[11] Avoid breathing vapors or mist.[1] Do not eat, drink, or smoke in the handling area.[10][12]

- After Handling: Wash hands and any exposed skin thoroughly with soap and water upon completion of work.[\[1\]](#) Decontaminate the work area and any used equipment.

Emergency and Spill Management

- Spill Cleanup: In case of a spill, use personal protective equipment as indicated for handling. [\[1\]](#) Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[\[1\]](#) Collect the absorbed material and place it into a suitable, labeled container for disposal.[\[1\]](#)
- First Aid:
 - If Swallowed: Rinse mouth and call a doctor.[\[12\]](#)
 - In Case of Skin Contact: Take off contaminated clothing and wash the skin with plenty of soap and water.[\[12\]](#)
 - In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[2\]](#)

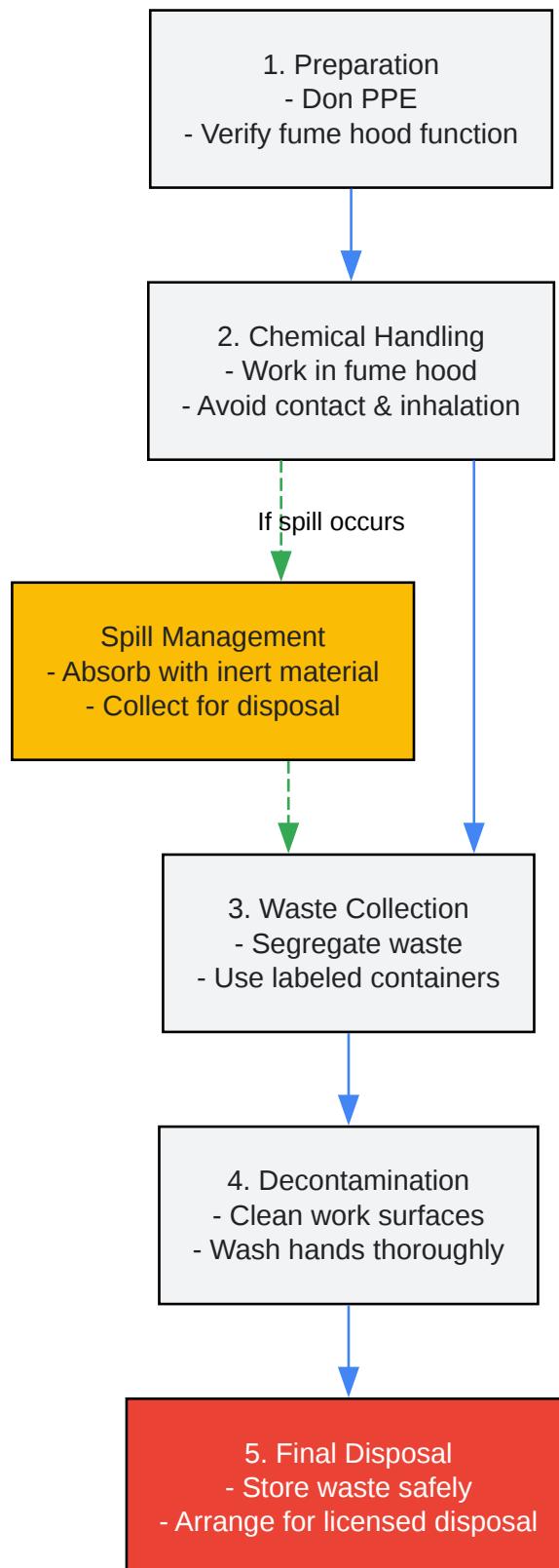
Disposal Plan

Chemical waste must be managed in accordance with all applicable institutional, local, and national regulations.

- Waste Collection: Collect all waste containing **2-Cyclopentyloxy-benzaldehyde**, including contaminated consumables like gloves and absorbent materials, in a designated and clearly labeled waste container.
- Container Management: The waste container must be made of a compatible material, kept securely closed when not in use, and stored in a designated, safe location.
- Disposal: Dispose of the chemical waste through a licensed chemical waste disposal service.[\[8\]](#)[\[9\]](#) Do not dispose of it down the drain or into the environment.[\[8\]](#)

Process Visualization

The following workflow diagram outlines the key steps for the safe handling of 2-Cyclopentyloxy-benzaldehyde, from initial preparation to final disposal.



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Caption: Workflow for handling **2-Cyclopentyloxy-benzaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Cyclopentyloxy-benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b136491#personal-protective-equipment-for-handling-2-cyclopentyloxy-benzaldehyde>

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